

Laboratory Safety & Disposal Guide: 2-(3-Aminophenoxy)acetamide

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Compound of Interest

Compound Name: 2-(3-Aminophenoxy)acetamide

CAS No.: 62877-06-9

Cat. No.: B3275720

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Executive Summary: Operational Directives

Do not treat this compound as general organic trash. **2-(3-Aminophenoxy)acetamide** (CAS: 112522-64-2) combines the hazards of aromatic amines (potential sensitization, aquatic toxicity) with the regulatory scrutiny of acetamides (suspected carcinogenicity).[1]

- Immediate Action: Segregate all solid and liquid waste containing this compound into Hazardous Waste (Toxic/Irritant) streams.
- Disposal Method: High-temperature incineration is the only validated method for complete destruction of the aromatic amide backbone.
- Prohibited: Do not dispose of down the drain. Do not mix with oxidizing agents (e.g., nitric acid, perchlorates) due to exothermic reaction risks.

Chemical Profile & Hazard Logic

To ensure safe handling, we must understand the molecule's functional architecture. This is not just "chemical waste"; it is a multi-functional reagent with specific reactivity profiles.

Functional Group	Hazard Characteristic	Impact on Disposal
Primary Aromatic Amine (Aniline derivative)	Toxicity & Oxidation: Prone to oxidation (darkening over time).[1] Potential skin sensitizer and methemoglobinemia inducer.	Must be double-bagged to prevent dust inhalation.[1] Segregate from oxidizers.[2]
Acetamide Moiety	Carcinogenicity: Acetamide (parent structure) is a Group 2B Carcinogen (IARC).[1][2]	Treat as a "Select Carcinogen." [1] Zero-tolerance for drain disposal.
Ether Linkage	Stability: The phenoxy ether bond is chemically stable, resisting simple hydrolysis.[1]	Requires high-temperature incineration for breakdown; chemical deactivation is inefficient.[1]

Physical Properties (for Waste Characterization)

Note: Values may vary by synthesis lot. Always consult your specific Certificate of Analysis (CoA).

Property	Value / Characteristic	Operational Note
Physical State	Solid (Powder/Crystalline)	High dust potential; use localized exhaust (fume hood). [1]
Color	Off-white to beige/brown	Darkens upon air exposure (oxidation of amine).[1]
Solubility	DMSO, Methanol, dilute acids	Use compatible solvents for equipment cleaning.[1]
Acidity/Basicity	Weak Base (Amine)	Incompatible with strong acids (exothermic salt formation).[1]

Detailed Disposal Protocols

A. Solid Waste (Pure Compound & Contaminated Solids)

Objective: Containment of dust and prevention of leaching.

- Primary Containment: Place the substance or contaminated weighing boats/gloves into a clear, 4-mil polyethylene bag.
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "2-(3-Aminophenoxy)acetamide, Solid"[\[1\]](#)
 - Hazards: Check "Toxic" and "Irritant."
- Secondary Containment: Place the sealed primary bag into the laboratory's dedicated Solid Toxic Waste drum (usually a wide-mouth HDPE drum).
- Sharps: If needles or glass are contaminated, they must go into a Chemically Contaminated Sharps container, not the biohazard sharps bin.

B. Liquid Waste (Mother Liquors & Rinsates)

Objective: Segregation from incompatible streams to prevent accidental reactions in the central waste accumulation area.

- Solvent Compatibility: Ensure the carrier solvent (e.g., DMSO, Methanol) is compatible with the waste container (typically HDPE or Glass).
- pH Check: If the waste stream was part of a reaction involving strong acids, neutralize to pH 6–9 before adding to the organic waste carboy. Rationale: Acidic waste mixed with this amine can precipitate salts, clogging waste lines, or generate heat.[\[1\]](#)
- Segregation:
 - ACCEPTABLE: Mixed with Halogenated or Non-Halogenated organic solvents (depending on the carrier).
 - PROHIBITED: Do not mix with Oxidizing Acids (Nitric, Chromic) or Peroxides. The amine group can react violently or form unstable N-oxides.

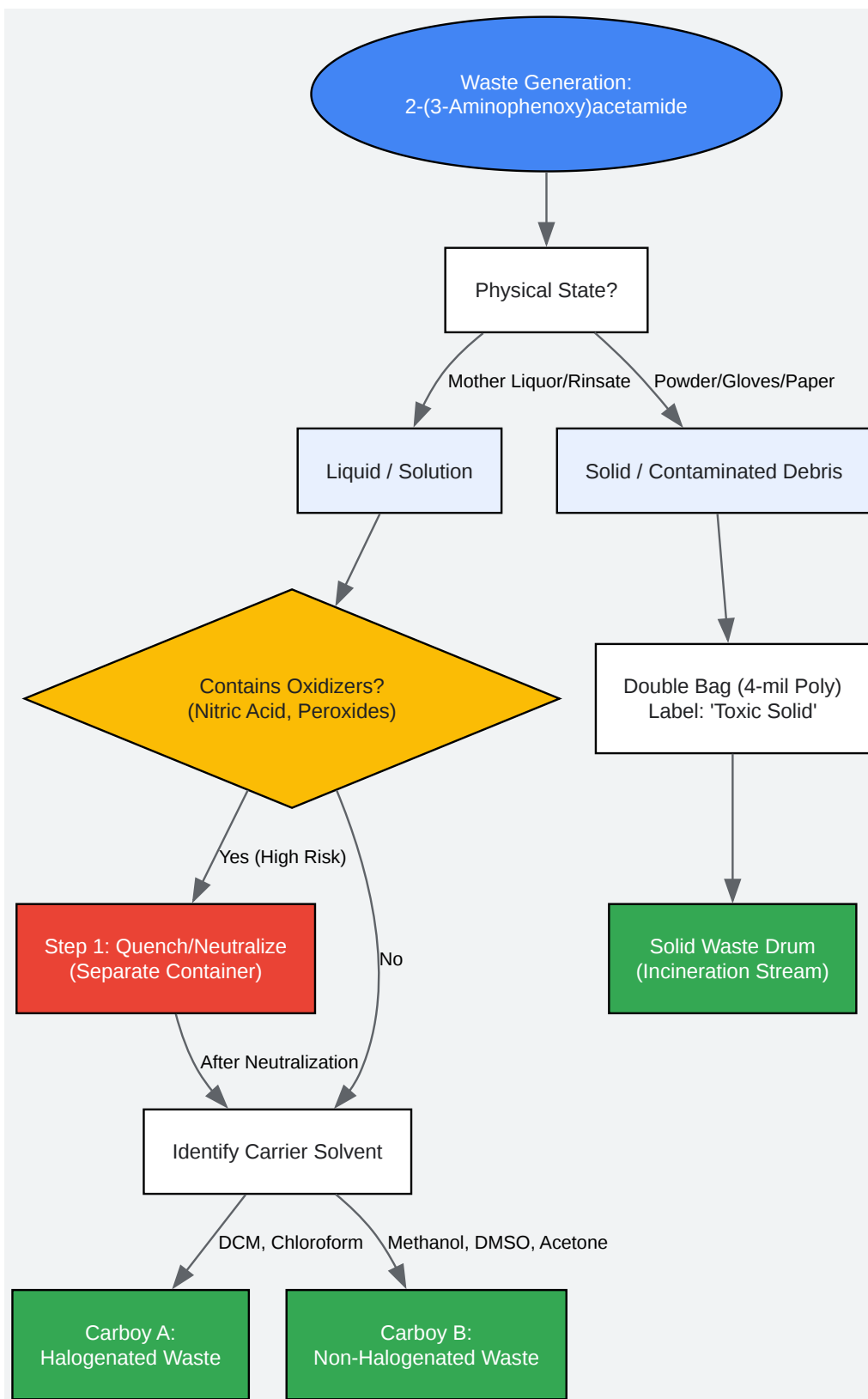
C. Equipment Cleaning (The "Triple Rinse" Rule)

To render glassware "RCRA Empty" (non-hazardous trash):

- Rinse 1: Wash with a minimal volume of Methanol or DMSO. Collect this rinsate as Hazardous Liquid Waste.
- Rinse 2: Repeat solvent wash. Collect as Hazardous Liquid Waste.
- Rinse 3: Wash with soap and water. This final aqueous rinse can generally go down the drain only if no visible residue remains.

Operational Workflow Diagram

The following logic flow ensures decision-making compliance at the point of generation.



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Figure 1: Decision matrix for segregating **2-(3-Aminophenoxy)acetamide** waste streams to ensure regulatory compliance and safety.

Regulatory & Emergency Framework

RCRA Compliance (USA)

While **2-(3-Aminophenoxy)acetamide** is not explicitly listed with a specific "P" or "U" code, it must be characterized by the generator.[1]

- **Waste Determination:** Due to the acetamide and aniline functionalities, the waste exhibits Toxicity.
- **Recommended Coding:** If not mixed with listed solvents, label as Non-Regulated Hazardous Waste (unless your local municipality requires a generic toxic code, e.g., TX-01).[1]
- **Destruction:** The ultimate disposal facility will utilize Fuel Blending or Incineration to destroy the organic lattice.

Emergency Spill Procedures

- **Evacuate & Ventilate:** If a powder spill creates dust, clear the area.
- **PPE:** Wear nitrile gloves (double layer), lab coat, and N95 respirator (if outside a fume hood).
- **Containment:** Cover spill with wet paper towels (to suppress dust) or use a dedicated chem-sorb pillow.
- **Cleanup:** Scoop material into a waste bag. Wash the surface with a mild detergent solution. Do not use bleach (hypochlorite can react with amines to form chloramines).

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[3]
 - Source: [\[Link\]](#)

- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.
 - Source: [\[Link\]](#)
- PubChem. (n.d.). Acetamide (Compound Summary).[4] National Library of Medicine. (Used for SAR toxicity inference).
 - Source: [\[Link\]](#)[1]
- Occupational Safety and Health Administration (OSHA).
 - Source: [\[Link\]](#)

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- 2. Acetamide SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
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- 4. sigmaaldrich.com [sigmaaldrich.com]
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